

An In-depth Technical Guide to m-PEG11-Ms: Properties and Applications

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Compound of Interest

Compound Name: *m-PEG11-Ms*

Cat. No.: *B15551706*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

m-PEG11-Ms, or methoxy(polyethylene glycol) undecyl mesylate, is a monodisperse polyethylene glycol (PEG) linker that has emerged as a valuable tool in bioconjugation, drug delivery, and nanotechnology. Its defined chain length of eleven ethylene glycol units provides a homogenous and well-characterized spacer arm, overcoming the challenge of polydispersity often associated with traditional PEG polymers. This technical guide provides a comprehensive overview of the core properties, characteristics, and experimental applications of **m-PEG11-Ms** for professionals in the field of scientific research and drug development.

The structure of **m-PEG11-Ms** features a terminal methoxy group, which is chemically inert, and a mesylate (methanesulfonyl) group. The mesylate is an excellent leaving group, making the terminal carbon susceptible to nucleophilic attack by functional groups such as amines and thiols. This reactivity is the foundation of its utility in covalently modifying proteins, peptides, nanoparticles, and other molecules of interest. The incorporation of the hydrophilic PEG chain can enhance the solubility, stability, and pharmacokinetic profile of the conjugated molecule, often reducing immunogenicity and prolonging circulation time in vivo.^{[1][2]}

Core Properties and Characteristics

The physicochemical properties of **m-PEG11-Ms** are summarized in the table below, providing a quick reference for experimental design and implementation.

Property	Value	Source(s)
Chemical Formula	C22H46O13S	[3]
Molecular Weight	550.7 g/mol	[3]
CAS Number	502487-25-4	[3]
Appearance	White to off-white solid or viscous oil	
Solubility	Water, DMSO, DMF, Dichloromethane	[3]
Storage Conditions	-20°C, desiccated	[3]
Purity	Typically >95%	

Spectroscopic Characterization

Verification of the identity and purity of **m-PEG11-Ms** is crucial before its use in conjugation reactions. The following tables outline the expected chemical shifts in ^1H and ^{13}C NMR spectroscopy and characteristic peaks in FTIR spectroscopy.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides a proton map of the molecule. The following are the expected chemical shifts (in ppm) in a suitable solvent like CDCl_3 .

Chemical Shift (ppm)	Assignment	Multiplicity
~4.38	-CH ₂ -OMs (Methylene adjacent to mesylate)	Triplet
~3.80 - 3.50	-O-CH ₂ -CH ₂ -O- (PEG backbone)	Multiplet
~3.38	CH ₃ -O- (Terminal methoxy protons)	Singlet
~3.08	CH ₃ -SO ₂ - (Mesylate methyl protons)	Singlet

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

Chemical Shift (ppm)	Assignment
~72.0 - 69.0	-O-CH ₂ -CH ₂ -O- (PEG backbone carbons)
~69.0	-CH ₂ -OMs (Methylene adjacent to mesylate)
~59.0	CH ₃ -O- (Terminal methoxy carbon)
~37.7	CH ₃ -SO ₂ - (Mesylate methyl carbon)

FTIR Spectroscopy

Infrared spectroscopy can be used to identify the key functional groups present in **m-PEG11-Ms**.

Wavenumber (cm ⁻¹)	Assignment
~2870	C-H stretch (alkane)
~1350 & ~1175	S=O stretch (sulfonate)
~1100	C-O-C stretch (ether, characteristic of PEG)
~950 & ~840	C-O-S stretch

Experimental Protocols

The following protocols are representative methodologies for the use of **m-PEG11-Ms** in bioconjugation. Optimization may be required based on the specific properties of the molecule to be conjugated.

General Protocol for Conjugation to a Protein via Amine Groups

This protocol describes the covalent attachment of **m-PEG11-Ms** to primary amines (e.g., lysine residues) on a protein.

Materials:

- **m-PEG11-Ms**
- Protein of interest
- Amine-free buffer (e.g., 0.1 M sodium phosphate buffer, pH 7.5-8.5)
- Anhydrous aprotic solvent (e.g., DMSO or DMF)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., size-exclusion or ion-exchange chromatography)

Procedure:

- **Protein Preparation:** Dissolve the protein in the amine-free buffer to a final concentration of 1-10 mg/mL. If the protein is in a buffer containing primary amines (e.g., Tris), it must be exchanged into an appropriate amine-free buffer.
- **m-PEG11-Ms Solution Preparation:** Immediately before use, dissolve **m-PEG11-Ms** in anhydrous DMSO or DMF to a concentration of 10-50 mg/mL.
- **Conjugation Reaction:** Add a 5- to 50-fold molar excess of the **m-PEG11-Ms** solution to the protein solution with gentle stirring. The optimal molar ratio should be determined empirically. The final concentration of the organic solvent should ideally be below 10% (v/v) to maintain protein stability.
- **Incubation:** Incubate the reaction mixture at room temperature for 2-4 hours or at 4°C overnight. The reaction progress can be monitored by techniques such as SDS-PAGE, which will show a shift in the molecular weight of the protein upon PEGylation.
- **Quenching:** Add the quenching solution to the reaction mixture to a final concentration of 50-100 mM to consume any unreacted **m-PEG11-Ms**. Allow the quenching reaction to proceed for 30-60 minutes at room temperature.
- **Purification:** Remove excess reagents and purify the PEGylated protein using size-exclusion chromatography (SEC) or ion-exchange chromatography (IEX). The choice of method will depend on the size and charge differences between the native and PEGylated protein.
- **Characterization:** Characterize the purified conjugate to determine the degree of PEGylation using methods such as MALDI-TOF mass spectrometry, which will show an increase in mass corresponding to the number of attached PEG chains.

Characterization of PEGylated Protein by Mass Spectrometry

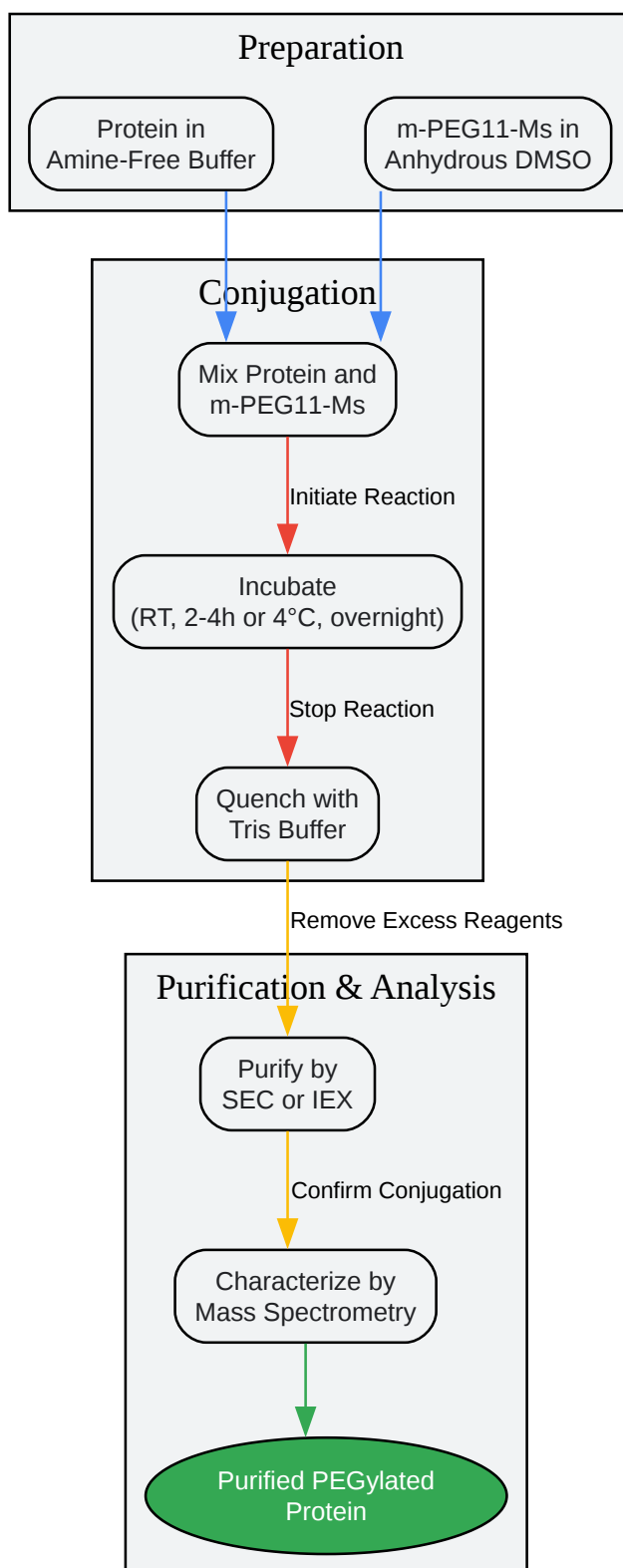
Mass spectrometry is a powerful tool to confirm the successful conjugation and to determine the number of PEG chains attached to the protein.

Methodology:

- **Sample Preparation:** The purified PEGylated protein is desalted into a buffer compatible with mass spectrometry, such as 10 mM ammonium acetate.
- **Analysis:** The sample is analyzed by electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry.
- **Data Interpretation:** The resulting spectrum will show a series of peaks corresponding to the protein with different numbers of attached **m-PEG11-Ms** molecules. The mass difference between the peaks will be approximately 550.7 Da. Deconvolution of the ESI-MS data will provide the average drug-to-antibody ratio (DAR) in the case of antibody-drug conjugates.^[3]
^[4]

Visualizations

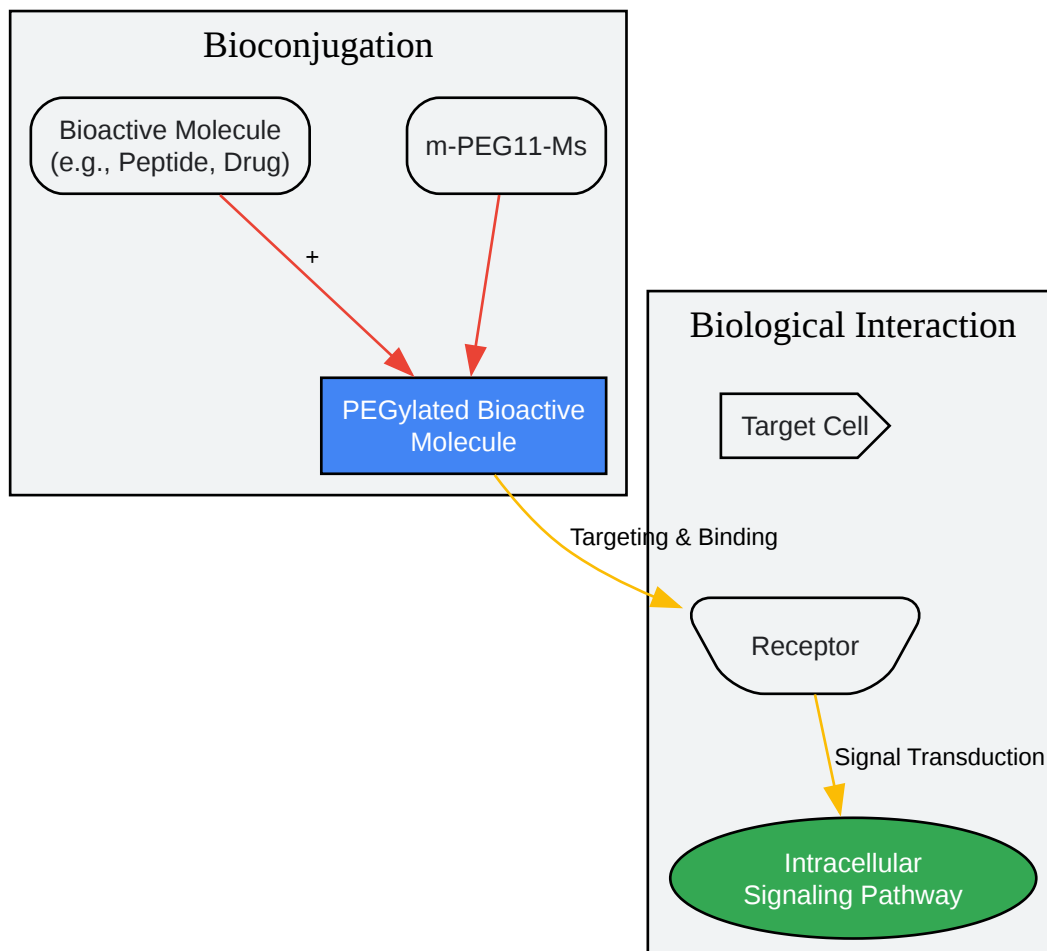
Reaction Workflow for Protein PEGylation



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Caption: Workflow for the PEGylation of a protein with **m-PEG11-Ms**.

Role of m-PEG11-Ms in Modifying a Bioactive Molecule for Targeted Delivery



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Caption: **m-PEG11-Ms** links a bioactive molecule to enhance its therapeutic properties.

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